

Spectroscopic Characterization of Methyl 4-(trifluoromethyl)picolinate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-(trifluoromethyl)picolinate

CAS No.: 455941-78-3

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This guide provides an in-depth analysis of the spectroscopic data for **Methyl 4-(trifluoromethyl)picolinate**, a key building block in modern medicinal and agricultural chemistry.[1][2] The strategic introduction of a trifluoromethyl group onto the pyridine scaffold significantly enhances properties such as metabolic stability and binding affinity, making the unambiguous characterization of these molecules paramount.[3] This document serves as a technical resource for researchers and developers, offering a detailed interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles.

Molecular Structure and Overview

Methyl 4-(trifluoromethyl)picolinate possesses the molecular formula $C_8H_6F_3NO_2$ and a molecular weight of 205.13 g/mol .[4] Its structure comprises a pyridine ring substituted at the 4-position with a trifluoromethyl ($-CF_3$) group and at the 2-position with a methyl ester ($-COOCH_3$) group. This arrangement dictates a unique electronic environment that is clearly resolved by the spectroscopic techniques discussed herein.

Caption: Molecular Structure of **Methyl 4-(trifluoromethyl)picolinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For fluorinated compounds, ^1H , ^{13}C , and ^{19}F NMR are all essential for complete characterization. The spectra were recorded in deuterated chloroform (CDCl_3).

Proton (^1H) NMR Analysis

The ^1H NMR spectrum provides information on the number and environment of hydrogen atoms. The strong electron-withdrawing nature of the trifluoromethyl group and the pyridine nitrogen results in a significant downfield shift of the aromatic protons.

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
8.52	Doublet (d)	4.0	1H	H-6
6.86	Doublet (d)	4.0	1H	H-5
4.04	Singlet (s)	-	3H	-OCH ₃

Interpretation:

- δ 8.52 (H-6): The proton at the 6-position is adjacent to the electronegative nitrogen atom and is deshielded, causing it to appear far downfield. It is split into a doublet by the neighboring H-5 proton.
- δ 6.86 (H-5): This proton is coupled to H-6, resulting in a doublet. Its chemical shift is influenced by the adjacent nitrogen and the ester group.
- δ 4.04 (-OCH₃): The three protons of the methyl ester group are chemically equivalent and show no coupling to other protons, hence they appear as a sharp singlet.

Carbon (^{13}C) NMR Analysis

The ^{13}C NMR spectrum reveals the carbon framework of the molecule. A key feature is the coupling between carbon and fluorine atoms (C-F coupling), which provides definitive evidence

for the position of the $-\text{CF}_3$ group.

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
170.4	Singlet	-	C=O (ester)
157.5	Singlet	-	C-2
156.5	Quartet (q)	$^3\text{JCF} = 37$	C-4
119.4	Quartet (q)	$^1\text{JCF} = 274$	$-\text{CF}_3$
110.7	Singlet	-	C-5
54.6	Singlet	-	$-\text{OCH}_3$

Interpretation:

- δ 170.4 (C=O): The carbonyl carbon of the ester group appears at a characteristic downfield shift.
- δ 156.5 and 119.4 (C-4 and $-\text{CF}_3$): These signals are definitive proof of the trifluoromethyl group. The carbon directly attached to the three fluorine atoms ($-\text{CF}_3$) appears as a quartet with a very large one-bond coupling constant (^1JCF) of 274 Hz.^[5] The pyridine carbon to which the $-\text{CF}_3$ group is attached (C-4) also appears as a quartet, but with a smaller three-bond coupling constant (^3JCF) of 37 Hz.^[5]
- The remaining aromatic and methyl carbons appear as singlets at their expected chemical shifts.

Fluorine (^{19}F) NMR Analysis

For any fluorinated compound, ^{19}F NMR is essential for confirming the identity of the fluorine-containing group.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
-71.09	Singlet (s)	3F	-CF ₃

Interpretation: The spectrum shows a single sharp peak at -71.09 ppm, which is characteristic of a trifluoromethyl group attached to an aromatic ring.[5] The absence of coupling indicates that there are no adjacent protons or other fluorine atoms.

Caption: Key ¹H, ¹³C, and ¹⁹F NMR chemical shift assignments.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[6]

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3100-3000	Weak-Medium	Aromatic C-H Stretch
~2960-2850	Weak	Aliphatic C-H Stretch (-CH ₃)
~1735	Strong	C=O Stretch (Ester)
~1600, ~1470	Medium	Aromatic C=C and C=N Stretch
~1300-1100	Strong, Broad	C-F Stretch
~1250	Strong	Asymmetric C-O-C Stretch (Ester)

Interpretation:

- C=O Stretch (~1735 cm⁻¹): The most prominent peak in the spectrum is expected to be the strong absorption from the ester carbonyl group.[7] Its position is typical for an aromatic ester.

- C-F Stretches ($\sim 1300\text{--}1100\text{ cm}^{-1}$): The trifluoromethyl group will produce very strong and broad absorption bands in this region due to the C-F stretching vibrations. This is a highly characteristic feature for trifluoromethylated compounds.[\[3\]](#)
- Aromatic Stretches ($\sim 1600\text{--}1470\text{ cm}^{-1}$): Multiple bands in this region confirm the presence of the pyridine ring.[\[1\]](#)
- C-H Stretches ($\sim 3100\text{--}2850\text{ cm}^{-1}$): The presence of both aromatic (above 3000 cm^{-1}) and aliphatic (below 3000 cm^{-1}) C-H stretches are expected, corresponding to the pyridine and methyl protons, respectively.[\[6\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity. Electron Ionization (EI) is a common technique for this analysis.

m/z	Proposed Fragment	Formula
205	$[M]^+$ (Molecular Ion)	$[C_8H_6F_3NO_2]^+$
174	$[M - OCH_3]^+$	$[C_7H_3F_3NO]^+$
146	$[M - COOCH_3]^+$	$[C_6H_3F_3N]^+$
69	$[CF_3]^+$	$[CF_3]^+$

Interpretation:

- m/z 205: The molecular ion peak ($[M]^+$) directly confirms the molecular weight of the compound (205.13 g/mol).[\[4\]](#)
- m/z 174: A common fragmentation pathway for methyl esters is the loss of the methoxy radical ($\bullet OCH_3$), resulting in a fragment with an m/z of 174.
- m/z 146: Loss of the entire carbomethoxy radical ($\bullet COOCH_3$) results in the stable 4-(trifluoromethyl)pyridine cation.

- m/z 69: The appearance of a peak at m/z 69 is a strong indicator of a trifluoromethyl group, corresponding to the $[\text{CF}_3]^+$ fragment.

Experimental Protocols & Workflow

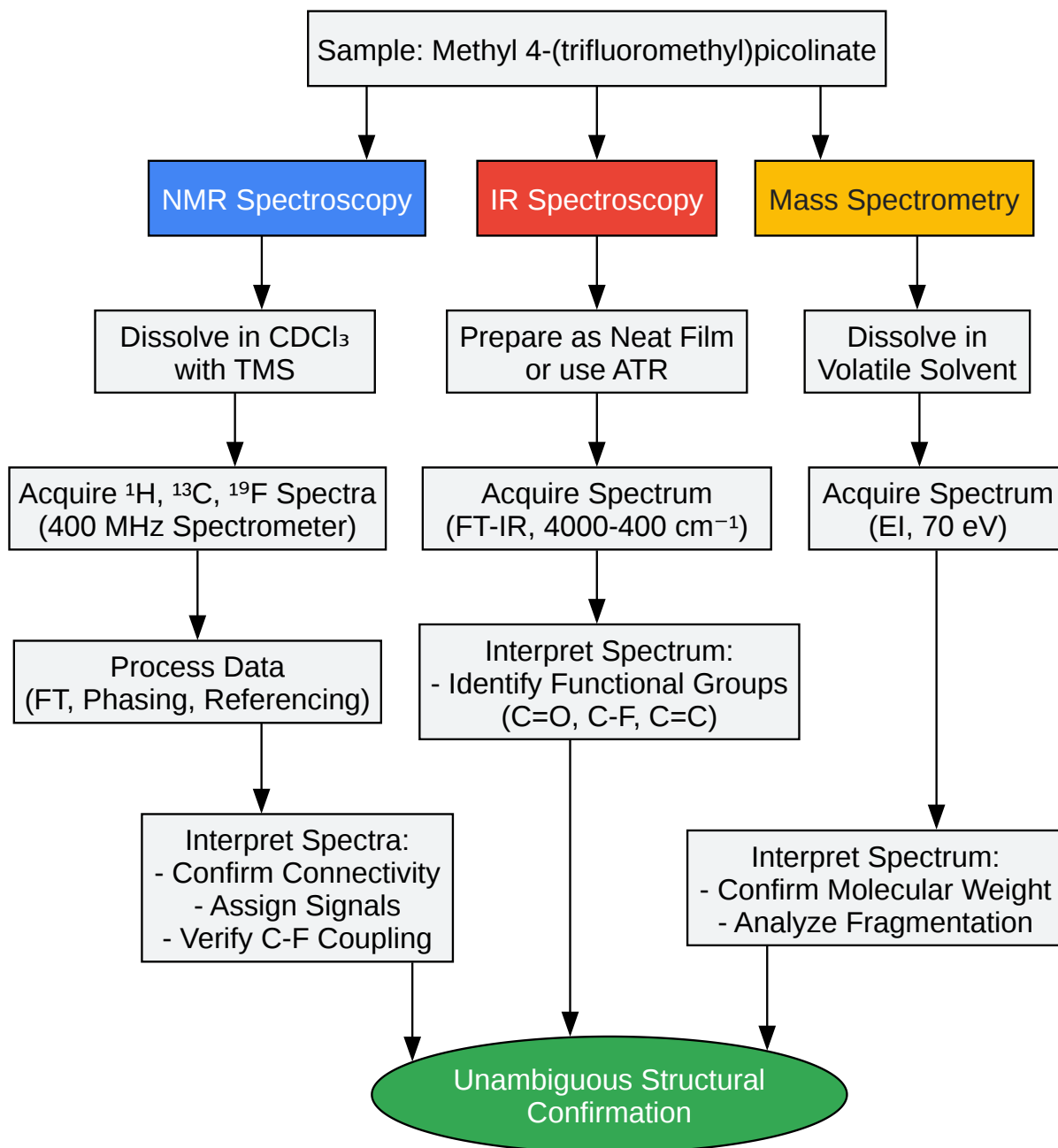
The acquisition of high-quality spectroscopic data requires standardized procedures. The protocols described below represent best practices in the field.

Standard Operating Procedures

- NMR Spectroscopy:
 - Sample Preparation: Dissolve ~5-10 mg of **Methyl 4-(trifluoromethyl)picolinate** in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
 - Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.[8]
 - Acquisition (^1H): Acquire data with a 90° pulse, a relaxation delay of 1-2 seconds, and 16-32 scans.
 - Acquisition (^{13}C): Acquire data using proton decoupling, a 45° pulse, a relaxation delay of 2 seconds, and accumulate 512-1024 scans.[9]
 - Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the ^1H spectrum to TMS at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.
- IR Spectroscopy:
 - Sample Preparation: Analyze the compound as a neat liquid by placing a thin film between two KBr plates or using a diamond ATR (Attenuated Total Reflectance) accessory.[3]
 - Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
 - Acquisition: Collect a background spectrum of the empty sample holder/ATR crystal. Then, collect the sample spectrum over a range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- Processing: The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).
- Mass Spectrometry:
 - Sample Preparation: Dissolve a small amount of the sample (~ 0.1 mg/mL) in a volatile solvent like methanol or dichloromethane.
 - Instrumentation: Employ a mass spectrometer equipped with an Electron Ionization (EI) source.
 - Acquisition: Introduce the sample via direct infusion or through a Gas Chromatography (GC) inlet. Use a standard electron energy of 70 eV. Scan a mass range of m/z 40-300.
 - Processing: The resulting mass spectrum plots relative abundance against the mass-to-charge ratio (m/z).

Overall Characterization Workflow



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Caption: A typical workflow for the complete spectroscopic characterization of a novel compound.

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